

# Personal protective equipment for handling 2-[(2-hydroxybenzoyl)(15N)amino]acetic acid

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## Compound of Interest

Compound Name:	2-[(2-hydroxybenzoyl)(15N)amino]acetic acid
Cat. No.:	B587273

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## Essential Safety and Handling Guide for 2-[(2-hydroxybenzoyl)(15N)amino]acetic acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid**. The following procedures are designed to ensure safe operational handling and disposal in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with the parent compound, 2-[(2-hydroxybenzoyl)amino]acetic acid (Salicyluric acid), are skin irritation and serious eye damage<sup>[1]</sup>. Therefore, appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment:

Activity	Required PPE
Weighing and Preparing Solutions	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles <sup>[2]</sup> - Laboratory coat
Handling and Transferring	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles <sup>[2]</sup> - Laboratory coat
Cleaning Spills	- Chemical-resistant gloves (e.g., nitrile) - Chemical splash goggles <sup>[2]</sup> - Laboratory coat - Respiratory protection (if dust is generated)
Waste Disposal	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles <sup>[2]</sup> - Laboratory coat

## Operational Plan: Step-by-Step Handling Procedures

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid inhalation of any dust.
- Ensure an eyewash station and safety shower are readily accessible<sup>[3]</sup>.

### 2. Handling:

- Avoid contact with skin and eyes<sup>[3]</sup>.
- Wash hands thoroughly after handling the substance<sup>[1][4]</sup>.
- Minimize dust generation and accumulation when working with the solid form<sup>[3]</sup>.
- Keep the container tightly closed when not in use<sup>[3][5]</sup>.

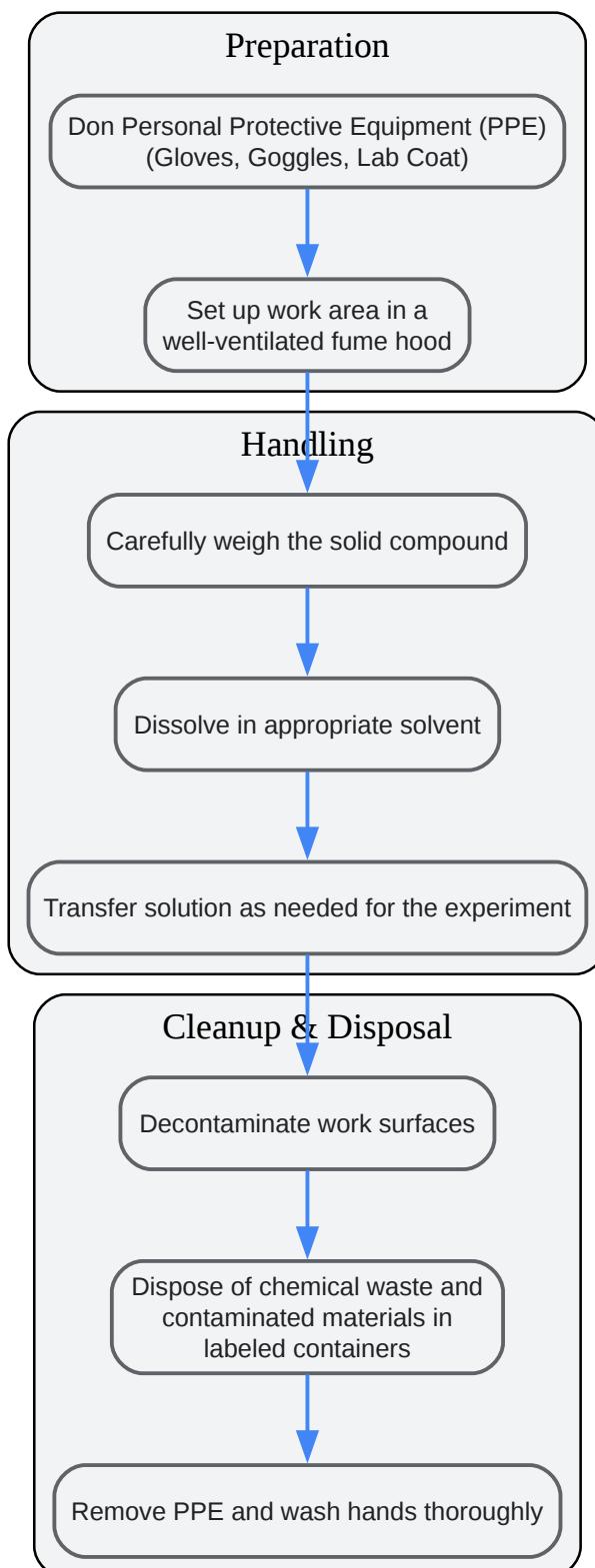
### 3. Hygiene Measures:

- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse[1][3].

## Disposal Plan

- Chemical Waste: Dispose of **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid** and any solutions containing it as chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.
- Contaminated Materials: Any materials that come into contact with the chemical, such as gloves, paper towels, and pipette tips, should be collected in a designated, sealed waste container and disposed of as chemical waste.

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid**.

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